

Physicochemical Properties of Carbocisteine-13C3: An In-depth Technical Guide

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Compound of Interest

Compound Name: Carbocisteine-13C3

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Carbocisteine-13C3**, a stable isotope-labeled version of Carbocisteine. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development, offering detailed data, experimental methodologies, and relevant biological context.

Core Physicochemical Data

The fundamental physicochemical characteristics of **Carbocisteine-13C3** are crucial for its application in various scientific disciplines, including but not limited to, analytical chemistry, drug metabolism studies, and clinical research. The isotopic labeling with three ^{13}C atoms marginally increases the molecular weight compared to the unlabeled Carbocisteine, a factor that is pivotal for its use as an internal standard in mass spectrometry-based quantification.

General Properties

A summary of the key identification and physical properties of **Carbocisteine-13C3** is presented in Table 1.

Property	Value	Reference
Chemical Name	S-((carboxy-13C)methyl-13C)-L-cysteine-1-13C	[1]
Molecular Formula	C ₂ ¹³ C ₃ H ₉ NO ₄ S	[1][2][3]
Molecular Weight	182.2 g/mol	[1]
CAS Number	1391068-19-1	[1][2][3]
Appearance	Off-white solid	[1]
Melting Point	170-176 °C	[4]

Solubility and Partitioning Behavior

The solubility and partitioning characteristics of a compound are critical determinants of its behavior in biological systems and analytical workflows. While specific quantitative solubility data for **Carbocysteine-13C3** is not readily available, information on its general solubility and the properties of its non-labeled counterpart provide valuable insights.

Property	Value	Reference
Solubility in Methanol	Soluble	[1]
Solubility in Aqueous Acid	Slightly soluble	[4]
pKa (Carbocysteine)	1.84	[5]
LogP (Carbocysteine)	-4.24	[5]

The low LogP value of Carbocysteine indicates its hydrophilic nature, suggesting good solubility in aqueous media and limited partitioning into lipid bilayers.

Experimental Protocols

Detailed methodologies are essential for the replication and validation of scientific findings. This section outlines the general experimental protocols for determining key physicochemical properties, which are applicable to **Carbocysteine-13C3**.

Melting Point Determination

The melting point of a solid is a fundamental physical property used for identification and purity assessment. A common method for its determination is the capillary melting point technique.

Methodology:

- **Sample Preparation:** A small amount of the finely powdered **Carbocisteine-13C3** is packed into a capillary tube to a height of 2-3 mm.[\[6\]](#)[\[7\]](#)
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block and a calibrated thermometer or an electronic temperature sensor.[\[7\]](#)[\[8\]](#)
- **Heating and Observation:** The sample is heated at a controlled rate. Initially, a rapid heating rate can be used to determine an approximate melting range. Subsequently, a new sample is heated slowly (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.[\[7\]](#)[\[8\]](#)
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the onset of melting, and the temperature at which the entire solid has transformed into a liquid is recorded as the completion of melting. This range represents the melting point of the substance.[\[8\]](#)

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

HPLC is a powerful analytical technique for determining the purity of pharmaceutical compounds. **Carbocisteine-13C3** is used as an analytical standard for HPLC.[\[9\]](#)

A general HPLC methodology for Carbocisteine analysis is as follows:

- **Chromatographic System:** A liquid chromatograph equipped with a UV detector and a suitable data acquisition system.
- **Column:** A C18 reversed-phase column (e.g., 250 x 4.6 mm, 5 µm particle size) is commonly used.[\[10\]](#)

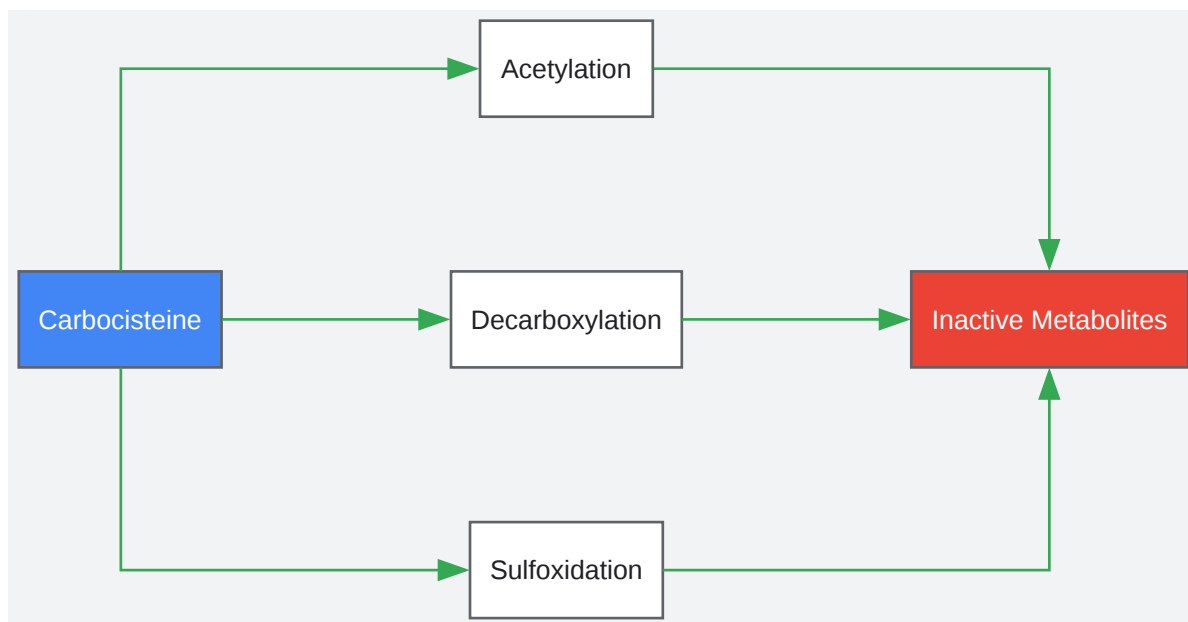
- **Mobile Phase:** A mixture of an aqueous buffer (e.g., phosphate buffer) and an organic modifier (e.g., acetonitrile or methanol). The exact composition is optimized to achieve good separation.^{[10][11]} For instance, a mobile phase of water and acetonitrile (95:5 v/v) has been reported.^[10]
- **Detection:** UV detection at a wavelength of approximately 210 nm or 215 nm is typical for Carbocisteine.^{[11][12]}
- **Sample Preparation:** A standard solution of **Carbocisteine-13C3** is prepared by dissolving a precisely weighed amount in the mobile phase or a suitable diluent to a known concentration.
- **Analysis:** The standard solution is injected into the HPLC system, and the retention time and peak area are recorded. The purity is determined by comparing the area of the main peak to the total area of all peaks in the chromatogram.

Biological Context and Metabolic Pathway

Carbocisteine, the non-labeled analogue of **Carbocisteine-13C3**, is a mucolytic agent that reduces the viscosity of sputum.^[13] Its mechanism of action involves the restoration of the balance between sialomucins and fucomucins in the bronchial mucus.^{[6][14]} The metabolic fate of Carbocisteine is an important aspect of its pharmacology.

The primary metabolic pathways for Carbocisteine include acetylation, decarboxylation, and sulfoxidation, which lead to the formation of inactive metabolites.^{[5][15][16]} Genetic polymorphism in the enzymes responsible for sulfoxidation can lead to significant variability in its metabolism among individuals.^{[5][16]}

Below is a simplified representation of the metabolic pathway of Carbocisteine.



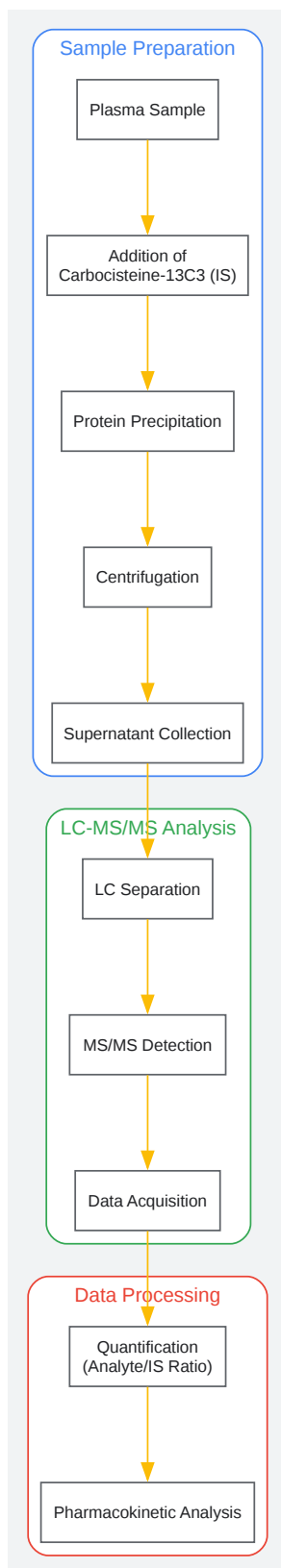
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Metabolic pathways of Carbocisteine.

Application as an Internal Standard

Carbocisteine-13C3 is frequently utilized as an internal standard in bioanalytical methods, particularly in liquid chromatography-tandem mass spectrometry (LC-MS/MS) for the quantification of Carbocisteine in biological matrices such as human plasma.^[17]

The workflow for such an analysis typically involves the following steps:



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Bioanalytical workflow for Carbocisteine.

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